

"discovery and history of 2-Phenylazocane"

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Compound of Interest

Compound Name: 2-Phenylazocane

Cat. No.: B15273238

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2-Phenylazocane: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Phenylazocane is a heterocyclic organic compound featuring an eight-membered azocane ring substituted with a phenyl group at the 2-position. While a detailed historical account of its initial discovery is not extensively documented in publicly available literature, its significance lies in its utility as a synthetic intermediate for the construction of more complex molecular architectures, particularly in the realm of medicinal chemistry. This technical guide provides a comprehensive overview of the available information on **2-Phenylazocane**, including its synthesis, physical and spectral properties, and its application in the preparation of pharmacologically relevant compounds.

Introduction and Historical Context

The history of **2-Phenylazocane** is primarily written through its application as a building block in organic synthesis. While the precise date and context of its first synthesis are not readily available in the chemical literature, its use in the preparation of functionalized azacycles highlights its role as a valuable precursor. Azacycles, and particularly those with substitution, are of significant interest in drug discovery. The incorporation of a phenyl group on the azocane ring introduces aromaticity and steric bulk, which can be crucial for modulating the pharmacological activity of a target molecule.

Physicochemical Properties

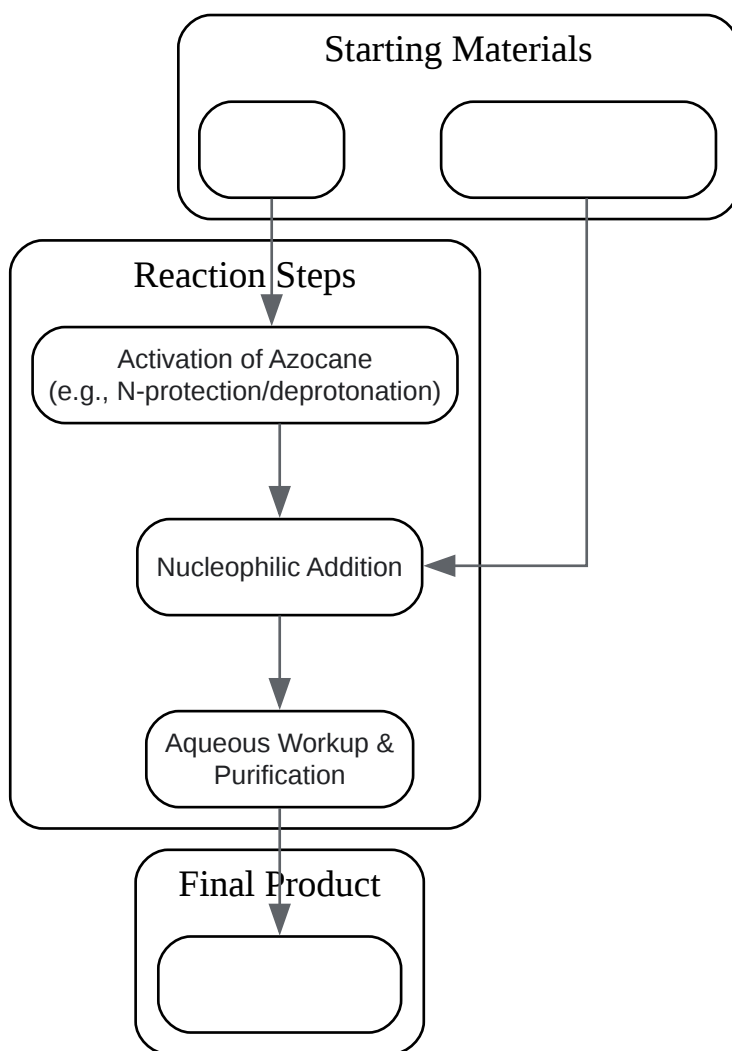
Quantitative data for **2-Phenylazocane** is summarized in the table below. This information is critical for its handling, characterization, and use in synthetic protocols.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₉ N	Inferred
Molecular Weight	189.30 g/mol	Inferred
CAS Number	1379168-02-1	Commercial Supplier
Purity	>95%	Commercial Supplier
Storage Temperature	2-8°C	Commercial Supplier

Synthesis of 2-Phenylazocane

A specific, detailed experimental protocol for the synthesis of **2-Phenylazocane** is not explicitly detailed in the surveyed literature. However, based on general methods for the synthesis of 2-substituted azocanes, a plausible synthetic route would involve the alkylation or arylation of the azocane ring. One common approach is the nucleophilic addition of an organometallic phenyl reagent (e.g., phenyllithium or a phenyl Grignard reagent) to an appropriate azocane-derived electrophile.

Logical Workflow for a Proposed Synthesis



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Caption: Proposed synthetic workflow for **2-Phenylazocane**.

Spectroscopic Characterization (Predicted)

While published spectra for **2-Phenylazocane** are not readily available, its expected spectral characteristics can be predicted based on its structure and data from analogous compounds.

Technique	Expected Features
^1H NMR	- Multiplets in the aromatic region (δ 7.0-7.5 ppm) corresponding to the phenyl protons.- A multiplet for the proton at the 2-position (benzylic proton).- A series of broad multiplets in the aliphatic region (δ 1.0-3.5 ppm) for the azocane ring protons.
^{13}C NMR	- Resonances in the aromatic region (δ 125-145 ppm) for the phenyl carbons.- A resonance for the carbon at the 2-position (benzylic carbon).- Several resonances in the aliphatic region for the carbons of the azocane ring.
IR Spectroscopy	- C-H stretching vibrations for the aromatic and aliphatic protons.- N-H stretching vibration (if unsubstituted on nitrogen).- C=C stretching vibrations for the aromatic ring.
Mass Spectrometry	- A molecular ion peak (M^+) at $m/z = 189$.- Fragmentation pattern likely involving the loss of the phenyl group or cleavage of the azocane ring.

Applications in Synthesis

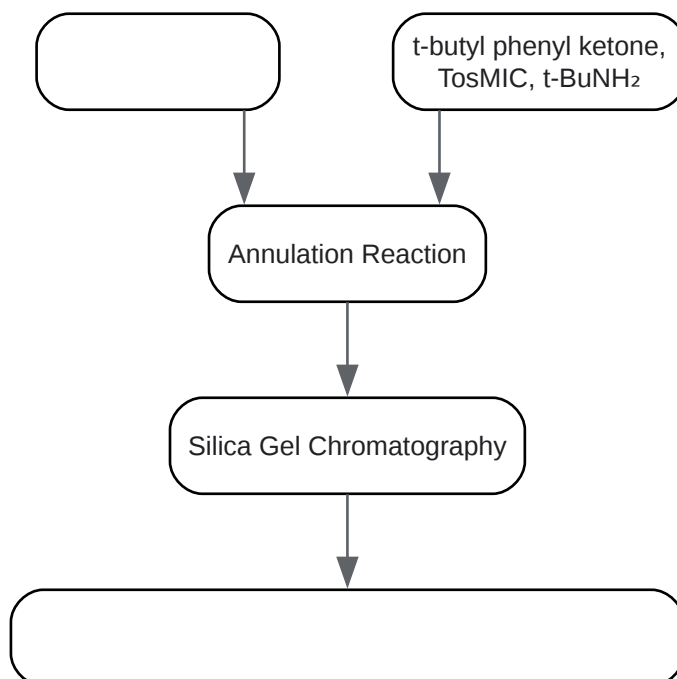
2-Phenylazocane serves as a key intermediate in the synthesis of more complex heterocyclic systems. The following sections detail its use in the preparation of two such compounds.

Synthesis of 5-Phenyl-5,6,7,8,9,10-hexahydroimidazo[1,5-a]azocine

2-Phenylazocane is a starting material for the synthesis of a polycyclic imidazole derivative. This transformation involves an annulation reaction.

A general procedure for this type of reaction involves the in situ generation of a cyclic imine from **2-phenylazocane**, which then undergoes cyclization. For a 0.5 mmol scale reaction, **2-**

phenylazocane (94.7 mg, 0.5 mmol) is reacted with t-butyl phenyl ketone (142 μ L, 0.85 mmol), TosMIC (195.2 mg, 1 mmol), and t-BuNH₂ (110 μ L, 1.05 mmol). The product is then purified by silica gel chromatography.



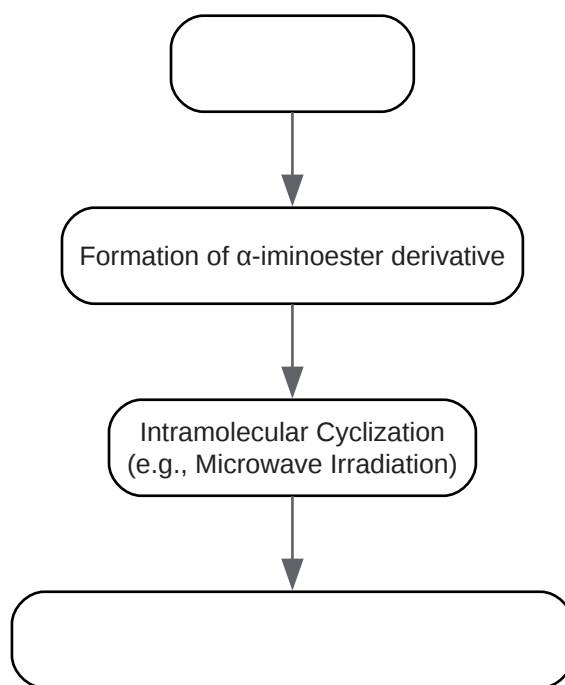
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Caption: Synthesis of a polycyclic imidazole from **2-Phenylazocane**.

Synthesis of Methyl 8-oxo-2-phenylazocane-2-carboxylate

2-Phenylazocane can also be envisioned as a precursor for the synthesis of lactams, such as Methyl 8-oxo-**2-phenylazocane**-2-carboxylate, through a series of functional group transformations.

A general approach to such a synthesis would involve the formation of an α -iminoester from **2-phenylazocane**, followed by an intramolecular cyclization to form the lactam ring. This cyclization can often be promoted by microwave irradiation.



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Caption: Conceptual pathway to a lactam from **2-Phenylazocane**.

Conclusion

2-Phenylazocane, while not a widely studied molecule in its own right, represents a valuable synthetic intermediate. Its utility in the construction of complex, polycyclic, and functionalized nitrogen-containing heterocycles underscores its importance to researchers in medicinal chemistry and drug development. Further exploration of its synthesis and reactivity could lead to the discovery of novel molecular scaffolds with interesting biological activities. The information presented in this guide, compiled from the available literature, provides a foundational understanding of this compound for future research endeavors.

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